

Spectroscopic Characterization of 1-Isocyano-3,5-dimethylbenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Isocyano-3,5-dimethylbenzene

CAS No.: 20600-56-0

Cat. No.: B1614268

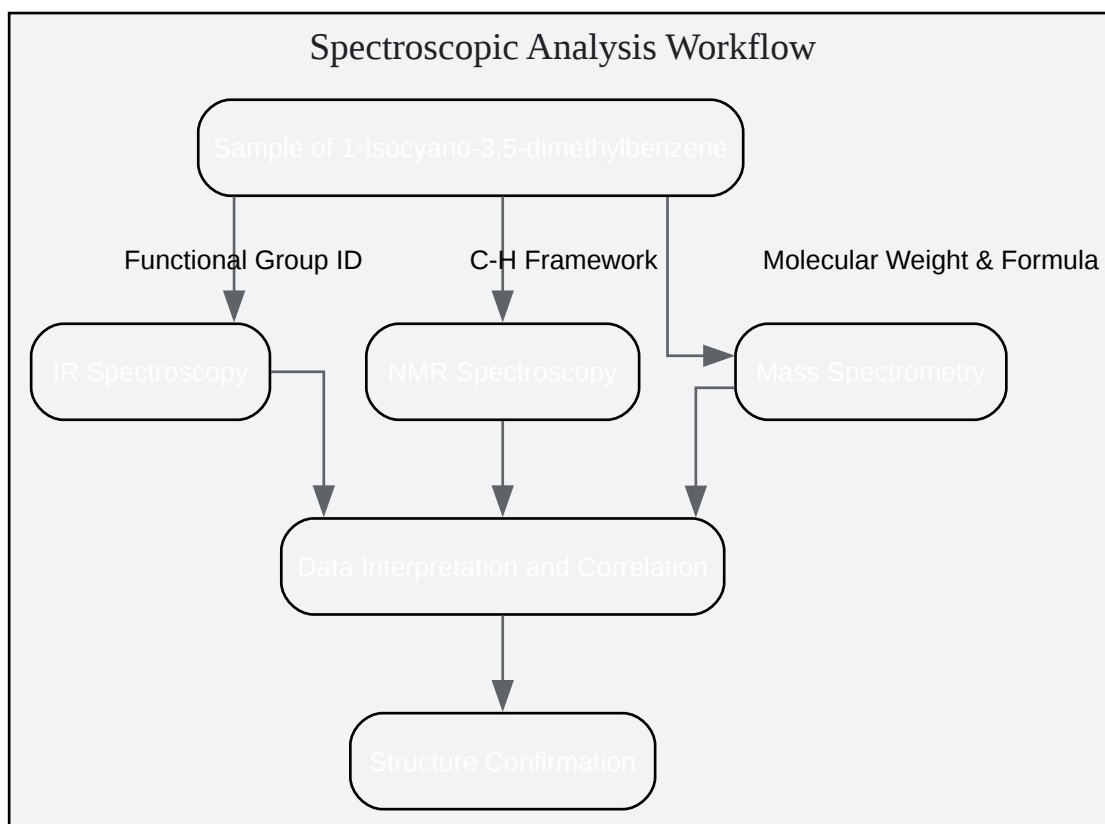
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Introduction

1-Isocyano-3,5-dimethylbenzene, also known as 3,5-dimethylphenyl isocyanide, is an aromatic organic compound with the chemical formula C_9H_9N .^{[1][2]} Its structure is characterized by a benzene ring substituted with an isocyanide ($-N\equiv C$) group and two methyl groups at the 3 and 5 positions.^[1] This substitution pattern imparts a C_{2v} symmetry to the molecule, which significantly influences its spectroscopic properties. The isocyanide functional group is of particular interest due to its unique electronic structure and reactivity, making it a valuable synthon in organic and organometallic chemistry.^[1] This guide provides a comprehensive overview of the expected spectroscopic data for **1-Isocyano-3,5-dimethylbenzene**, offering a predictive analysis based on established spectroscopic principles and data from analogous compounds. This document is intended for researchers and professionals in drug development and chemical synthesis who require a detailed understanding of the structural elucidation of this molecule.

Molecular Structure and Key Features

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data. The following diagram illustrates the structure and numbering of **1-Isocyano-3,5-dimethylbenzene**.



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Sources

- 1. CAS 20600-56-0: 1-Isocyano-3,5-dimethylbenzene [cymitquimica.com]
- 2. 3,5-Dimethylphenyl isocyanate [webbook.nist.gov]

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